

Triphenyl(tetradecyl)phosphonium Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Triphenyl(tetradecyl)phosphonium Bromide
CAS No.:	25791-20-2
Cat. No.:	B1227683

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Triphenyl(tetradecyl)phosphonium Bromide**, a versatile quaternary phosphonium salt. This document consolidates key information on its synonyms and trade names, physicochemical properties, and common applications, with a focus on its role as a phase transfer catalyst. Detailed experimental methodologies and workflow visualizations are provided to support researchers in its practical application.

Chemical Identity: Synonyms and Identifiers

Triphenyl(tetradecyl)phosphonium bromide is known by several synonyms in the scientific and commercial literature. While distinct trade names are not commonly used, it is frequently listed under the following identifiers:

Synonym / Identifier	Source
(1-Tetradecyl)triphenylphosphonium bromide	Chem-Impex, Fisher Scientific[1][2]
Myristyltriphenylphosphonium bromide	Chem-Impex, TCI Chemicals[1][3]
n-Tetradecyltriphenylphosphonium bromide	Fisher Scientific[2]
Tetradecyltriphenylphosphonium bromide	ChemicalBook, Fisher Scientific[2][4]
Triphenyl tetradecyl phosphonium bromide	Fisher Scientific[2]
Triphenyl(tetradecyl)phosphonium bromide	IUPAC Name[2]
CAS Number	25791-20-2[1][2][3][4][5][6][7][8][9]
MDL Number	MFCD00051857[1][2]
PubChem ID	3084442[1][2]
BRN	3582243[4]
EINECS	247-267-1[8]

Physicochemical Properties

The following table summarizes the key quantitative data for

Triphenyl(tetradecyl)phosphonium Bromide, compiled from various suppliers and databases.

Property	Value	Source(s)
Molecular Formula	C ₃₂ H ₄₄ BrP	[1][2][4][5][8]
Molecular Weight	539.58 g/mol	[1][2][5]
Appearance	White to pale yellow or almost white powder/crystal	[1][3]
Melting Point	87 - 96 °C	[1]
87 - 89 °C	[2][4][6]	
Purity	≥97% - >98.0% (HPLC, Titration)	[1][2][3]
Solubility	Slightly soluble in water. Soluble in organic solvents like chloroform and methanol.	[2][4][5][6][7]
Sensitivity	Hygroscopic	[2][4]
Storage	Room temperature, under inert atmosphere.	[4][5]

Applications in Research and Development

Triphenyl(tetradecyl)phosphonium bromide is a versatile compound with a range of applications in scientific research and industrial processes. Its utility stems from its amphiphilic nature, combining a lipophilic tetradecyl chain and a bulky, delocalized triphenylphosphonium cation.

Key application areas include:

- **Phase Transfer Catalysis:** It acts as an effective phase transfer catalyst, facilitating reactions between reactants in immiscible phases (e.g., aqueous and organic).[1] This is particularly valuable in the synthesis of fine chemicals and pharmaceuticals, where it can enhance reaction rates and yields.[1][10]
- **Biological and Pharmaceutical Research:** Due to its interaction with lipid bilayers, it is used in cell membrane studies to investigate membrane dynamics.[1] Its surfactant properties are

also leveraged in drug formulation and delivery systems to potentially enhance bioavailability.
[1]

- **Organic Synthesis:** Beyond phase transfer catalysis, it serves as an important intermediate in various organic syntheses, including the preparation of agrochemicals and dyestuffs.[2][7] It is also a precursor for Wittig reagents used in olefination reactions.
- **Materials Science and Nanotechnology:** The compound functions as a surfactant in the synthesis of nanoparticles, promoting stability and dispersion.[1] It is also utilized in the development of advanced materials like ionic liquids.[1]
- **Electrochemistry:** It can be employed in electrochemical studies to modify electrode surfaces, which can improve the performance of sensors and batteries by enhancing charge transfer properties.[1]

Experimental Protocols: Phase Transfer Catalysis

While specific, detailed experimental protocols for a wide range of reactions are proprietary or published in specialized literature, a general methodology for its use as a phase transfer catalyst can be outlined. The following is a representative workflow for a nucleophilic substitution reaction between an aqueous solution of a nucleophile and an organic solution of a substrate.

Objective: To synthesize an organic product from an aqueous nucleophile and an organic-soluble substrate using **Triphenyl(tetradecyl)phosphonium Bromide** as a phase transfer catalyst.

Materials:

- Organic solvent (e.g., toluene, dichloromethane)
- Water (deionized)
- Organic substrate (e.g., an alkyl halide)
- Aqueous nucleophile (e.g., sodium cyanide, sodium azide)
- **Triphenyl(tetradecyl)phosphonium Bromide** (catalytic amount, typically 1-5 mol%)

- Reaction vessel with stirring mechanism (e.g., magnetic stirrer)
- Heating apparatus (if required)
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Analytical equipment for product characterization (e.g., NMR, GC-MS, IR)

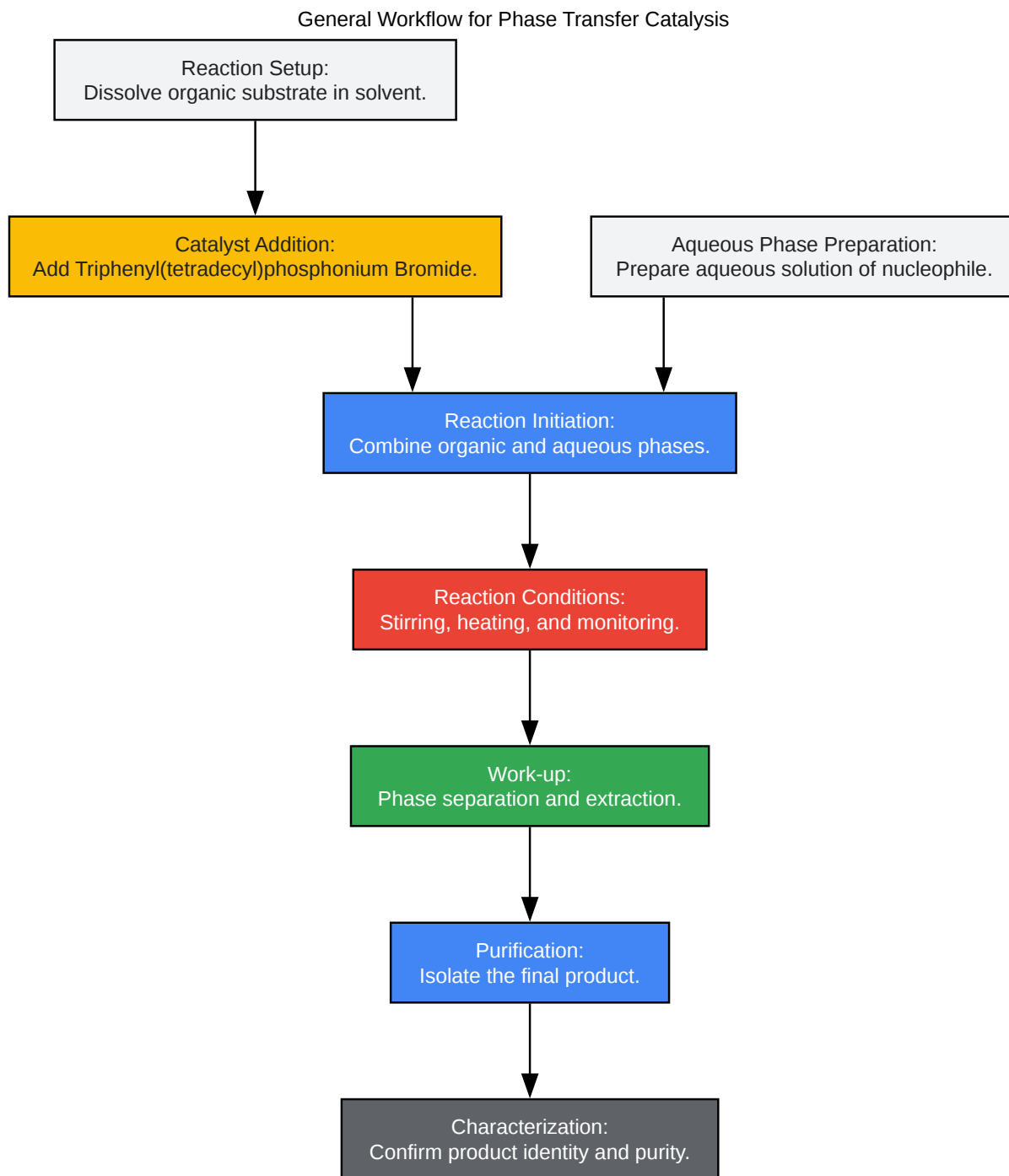
Procedure:

- **Reaction Setup:** In a reaction vessel, dissolve the organic substrate in the chosen organic solvent.
- **Aqueous Phase Preparation:** In a separate beaker, prepare an aqueous solution of the nucleophile.
- **Catalyst Addition:** Add the catalytic amount of **Triphenyl(tetradecyl)phosphonium Bromide** to the reaction vessel containing the organic phase.
- **Reaction Initiation:** Add the aqueous solution of the nucleophile to the reaction vessel.
- **Reaction Conditions:** Vigorously stir the biphasic mixture to ensure efficient mass transfer between the phases. Heat the reaction to the desired temperature if necessary. Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and allow the layers to separate.
- **Extraction:** Separate the organic layer. The aqueous layer may be extracted one or more times with the organic solvent to ensure complete recovery of the product.
- **Washing:** Combine the organic layers and wash with water and/or brine to remove any remaining water-soluble impurities.

- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent using a rotary evaporator.
- **Purification and Characterization:** Purify the crude product by a suitable method (e.g., column chromatography, distillation, or recrystallization). Characterize the purified product using appropriate analytical methods to confirm its identity and purity.

Visualizing the Workflow

The following diagram illustrates the general workflow for a phase transfer-catalyzed reaction.



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Caption: A flowchart of a typical experimental procedure for phase transfer catalysis.

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